

Safe Disposal of 1-Adamantaneacetyl Chloride: A Comprehensive Guide

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Compound of Interest

Compound Name: 1-Adamantaneacetyl chloride

Cat. No.: B020703

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of reactive chemical reagents is paramount for laboratory safety and operational integrity. **1-Adamantaneacetyl chloride**, a reactive acyl chloride, requires specific procedures for its safe disposal to mitigate risks associated with its corrosivity and reactivity. This guide provides essential, step-by-step information for the proper disposal of **1-Adamantaneacetyl chloride**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Key Safety and Hazard Information

1-Adamantaneacetyl chloride is classified as a corrosive substance.[1] It causes severe skin burns and eye damage.[2] Due to its reactivity, particularly with water and other nucleophiles, it must be handled with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably within a chemical fume hood.

Personal Protective Equipment (PPE) Requirements:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A lab coat or chemical-resistant apron. Closed-toe shoes are mandatory.

Quantitative Data Summary

The following table summarizes key quantitative data for **1-Adamantaneacetyl chloride**.

| Property | Value |
|---------------------|-------------------------------------|
| Molecular Formula | C ₁₂ H ₁₇ ClO |
| Molecular Weight | 212.72 g/mol |
| CAS Number | 19835-38-2 |
| Appearance | Colorless liquid |
| Boiling Point | 281.1 °C at 760 mmHg |
| Density | 1.179 g/cm ³ |
| Flash Point | 126 °C |
| Storage Temperature | 0-8 °C |

Note: Physical properties can vary slightly between suppliers.

Disposal Procedure: Neutralization of 1-Adamantaneacetyl Chloride

The primary hazard associated with the disposal of **1-Adamantaneacetyl chloride** is its vigorous reaction with water, which produces hydrochloric acid (HCl). Therefore, the recommended disposal procedure involves a controlled neutralization reaction. This process should be carried out in a chemical fume hood.

Experimental Protocol for Neutralization:

- Preparation:
 - In a suitably sized flask equipped with a magnetic stirrer and an addition funnel, place a solution of a weak base. A saturated solution of sodium bicarbonate (NaHCO₃) or a 1-2 M solution of sodium carbonate (Na₂CO₃) is recommended. The amount of base should be

in excess (at least 2-3 molar equivalents) relative to the amount of **1-adamantaneacetyl chloride** to be neutralized.

- Cool the basic solution in an ice bath to 0-5 °C with gentle stirring. This will help to control the exothermicity of the reaction.
- Addition of **1-Adamantaneacetyl Chloride**:
 - If the **1-adamantaneacetyl chloride** is in a non-water-miscible solvent, it can be added directly. If it is neat, it should first be diluted in an inert, water-miscible solvent like tetrahydrofuran (THF) or acetone to better control the reaction rate.
 - Slowly add the **1-adamantaneacetyl chloride** solution dropwise from the addition funnel to the cooled, stirring basic solution. Caution: The reaction will evolve carbon dioxide gas, which can cause frothing and pressure buildup. Maintain a slow addition rate to control the gas evolution.
- Reaction Completion and Workup:
 - After the addition is complete, allow the mixture to slowly warm to room temperature and continue stirring for at least one hour to ensure the complete hydrolysis and neutralization of the acyl chloride.
 - Test the pH of the aqueous solution with pH paper to ensure it is neutral or slightly basic. If it is still acidic, add more base.
- Final Disposal:
 - Once neutralized, the resulting mixture, containing 1-adamantaneacetic acid sodium salt and other byproducts, can be disposed of as aqueous waste in accordance with local, state, and federal regulations. Do not pour down the drain unless permitted by your institution's environmental health and safety office.

Disposal Workflow Diagram

The following diagram illustrates the step-by-step logical workflow for the safe disposal of **1-Adamantaneacetyl chloride**.

Caption: Logical workflow for the safe disposal of **1-Adamantaneacetyl chloride**.

By adhering to these procedures, laboratory professionals can ensure the safe and effective disposal of **1-Adamantaneacetyl chloride**, fostering a secure research environment. Always consult your institution's specific safety protocols and waste disposal guidelines.

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References

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